

Personal protective equipment for handling Vegfr-2-IN-16

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Compound of Interest

Compound Name: Vegfr-2-IN-16

Cat. No.: B15142011

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Essential Safety and Handling Guide for Vegfr-2-IN-16

This guide provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Vegfr-2-IN-16**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Personal Protective Equipment (PPE)

While **Vegfr-2-IN-16** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial. The following personal protective equipment should be worn when handling the compound:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Gloves	Nitrile rubber gloves are recommended.[1]
Body Protection	Lab Coat	Standard laboratory coat

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Vegfr-2-IN-16** and to ensure the safety of laboratory personnel.

Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (288144-20-7) on the label match the order.
[\[2\]](#)

Handling:

- Handle the compound in a well-ventilated area.
- Avoid inhalation of dust by handling the powder carefully.[\[1\]](#)
- Avoid contact with skin and eyes.
- After handling, wash hands thoroughly with soap and water.[\[1\]](#)
- Contaminated clothing should be changed immediately.[\[1\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry and cool place. For long-term storage, aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If complaints arise, consult a doctor.
Skin Contact	The product is generally not an irritant. In case of contact, wash the affected area with soap and water.
Eye Contact	Rinse the opened eye for several minutes under running water.
Ingestion	If symptoms persist, consult a doctor.

Disposal Plan

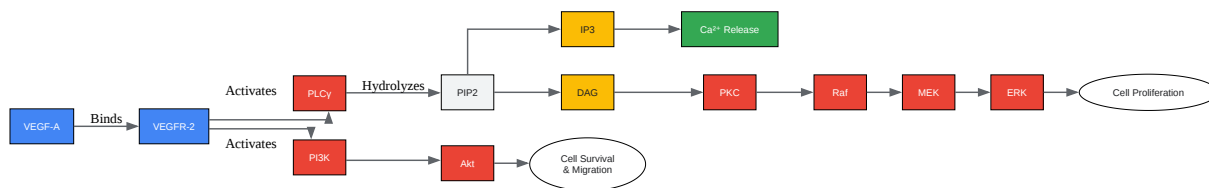
Unused **Vegfr-2-IN-16** and its containers must be disposed of in accordance with local, state, and federal regulations.

Waste Disposal:

- Dispose of the chemical waste in its original container. Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.

VEGFR-2 Signaling Pathway

Vegfr-2-IN-16 is an inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). The binding of VEGF-A to VEGFR-2 initiates a signaling cascade that is crucial for angiogenesis—the formation of new blood vessels. This pathway plays a significant role in both normal physiological processes and in pathological conditions such as tumor growth. The activation of VEGFR-2 leads to the stimulation of several downstream pathways, including the PLCγ-PKC-MAPK and the PI3K-Akt pathways, which promote endothelial cell proliferation, survival, and migration.



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Caption: VEGFR-2 signaling cascade upon VEGF-A binding.

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References

- 1. VEGF-A/VEGFR2 signaling network in endothelial cells relevant to angiogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. commerce.bio-rad.com [commerce.bio-rad.com]
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